Spectroscopic characterization of (3,5-Dichlorophenyl)difluoroacetic acid

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Compound of Interest	
Compound Name:	*(3,5-Dichlorophenyl)difluoroacetic acid*
CAS No.:	*1260762-88-6*
Cat. No.:	*B1447318*

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Technical Assessment: Spectroscopic Profiling of **(3,5-Dichlorophenyl)difluoroacetic Acid**

Part 1: Executive Summary & Strategic Utility

Compound Class: Fluorinated Phenylacetic Acid Derivatives Primary Application: Lipophilic Acid Bioisostere in Medicinal Chemistry

(3,5-Dichlorophenyl)difluoroacetic acid represents a critical building block in modern drug discovery. The incorporation of the difluoromethylene (–CF_2–) moiety at the

-position to the carboxyl group serves two strategic functions compared to its non-fluorinated parent, 3,5-dichlorophenylacetic acid:

- pKa Modulation: The strong electron-withdrawing effect of the fluorine atoms significantly increases acidity (lowering pKa), often improving potency in protein-ligand binding interactions where an anionic warhead is required.

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- Metabolic Stability: The C–F bond (approx. 116 kcal/mol) blocks metabolic oxidation at the benzylic position, a common clearance pathway for phenylacetic acids.

This guide provides a comparative spectroscopic characterization to aid researchers in validating the identity and purity of this compound during synthesis and QC.

Part 2: Comparative Analytical Matrix

The following table contrasts the target compound with its non-fluorinated analog to highlight diagnostic shifts.

Feature	Target: (3,5-Dichlorophenyl)difluoroacetic Acid	Alternative: 3,5-Dichlorophenylacetic Acid	Analytical Significance
Formula	$C_8H_4Cl_2F_2O_2$	$C_8H_6Cl_2O_2$	Mass difference of +36 Da.
^{19}F NMR	Diagnostic Signal: ~ -105 to -115 ppm (Singlet or complex multiplet)	Silent	The presence of ^{19}F signal is the primary purity confirmant.
^{1}H NMR (-pos)	Absent (Quaternary Carbon)	Singlet (~3.6 ppm)	Disappearance of the benzylic protons confirms fluorination.
^{13}C NMR (C=O)	Triplet (Hz) due to F-coupling	Singlet (~172 ppm)	Coupling pattern validates the C-F bond proximity.
IR (C=O)	~1740–1760 cm^{-1} (Blue-shifted)	~1710–1720 cm^{-1}	Inductive effect of F atoms strengthens the C=O bond order.
pKa (Calc.)	~ 0.5 – 1.5	~ 4.0	Target is a significantly stronger acid (similar to TFA).

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Part 3: Deep Dive – Spectroscopic Signatures

Nuclear Magnetic Resonance (NMR) Profiling

Expertise Insight: The characterization of this molecule relies heavily on understanding Heteronuclear Spin-Spin Coupling. Unlike standard organic acids, the carbon backbone signals will be split by the two equivalent fluorine atoms (

).

- ^{19}F NMR (The Gold Standard):
  - Expect a sharp singlet in proton-decoupled mode around -110 ppm.
  - Protocol Note: Use Trifluoroacetic acid (TFA) as an internal standard (-76.55 ppm) for accurate referencing.
- ^{13}C NMR:
  - Carbonyl Carbon: Appears as a triplet (

) around 165-170 ppm with a coupling constant

    Hz.
  - -Carbon (CF_2): Appears as a triplet (

) around 110-115 ppm with a massive coupling constant

    Hz. This is the definitive structural proof.
- ^{1}H NMR:
  - Aromatic Region: The 3,5-dichloro substitution pattern creates a classic

    or

    system (depending on resolution). Expect a doublet (

    Hz) for the protons at positions 2 and 6, and a triplet (

    Hz) for the proton at position 4.

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- Acidic Proton: Broad singlet at 10-13 ppm (solvent dependent; often invisible in MeOH-

  due to exchange).

Mass Spectrometry (MS) & Fragmentation

Trustworthiness: The presence of two chlorine atoms provides a distinct isotope pattern that serves as a self-validating check for the molecular formula.

- Isotope Pattern: The natural abundance of ^{35}Cl (75%) and ^{37}Cl (25%) creates a characteristic 9:6:1 intensity ratio for the

  ,

  , and

  peaks.
- Fragmentation Logic:
  - Ionization:

    in Negative ESI is preferred due to the high acidity.
  - Decarboxylation: Loss of

    (44 Da) is the primary pathway, generating the stabilized

    -difluorobenzyl anion.

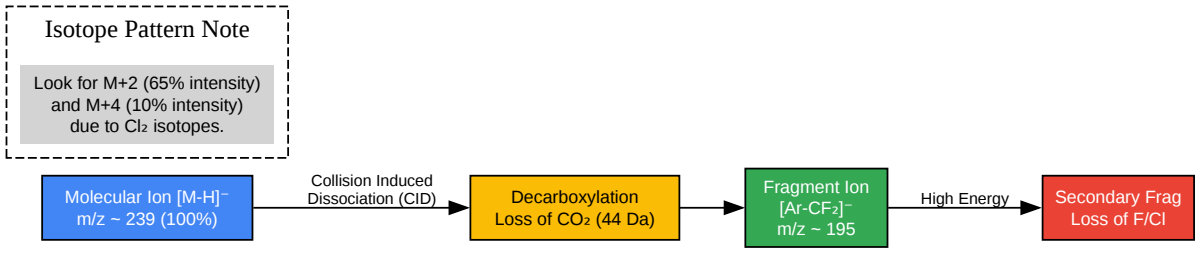

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Figure 1: Predicted Negative Mode ESI Fragmentation Pathway.

Part 4: Experimental Protocols

Workflow 1: NMR Characterization Pipeline

Objective: To obtain high-resolution spectra free from solvent interference.

- Solvent Selection: Use DMSO-

  (Dimethyl sulfoxide-d6).

  - Reasoning: The target compound is highly polar. $CDCl_3$ may lead to aggregation or poor solubility, broadening the signals. DMSO ensures monomeric dispersion.

- Sample Prep: Dissolve 10-15 mg of sample in 0.6 mL DMSO-

  .

- Acquisition Parameters:

  - ^{1}H NMR: 16 scans, relaxation delay (d1) = 1.0s.

  - ^{13}C NMR: Minimum 512 scans. Crucial: Set spectral width to cover 200 ppm to catch the carbonyl triplet.

  - ^{19}F NMR: 64 scans. Ensure proton decoupling is ON to simplify the spectrum to a singlet (unless studying long-range H-F coupling).

Workflow 2: QC Release via HPLC-UV

Objective: Purity assessment >98%.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).

- Mobile Phase:

  - A: Water + 0.1% Formic Acid (Do not use TFA, as it interferes with the acidity equilibrium of the analyte).

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- B: Acetonitrile.[1]

- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 220 nm (Ar ring absorption) and 254 nm.
  - Note: The

    group does not absorb UV; detection relies entirely on the dichlorophenyl ring.

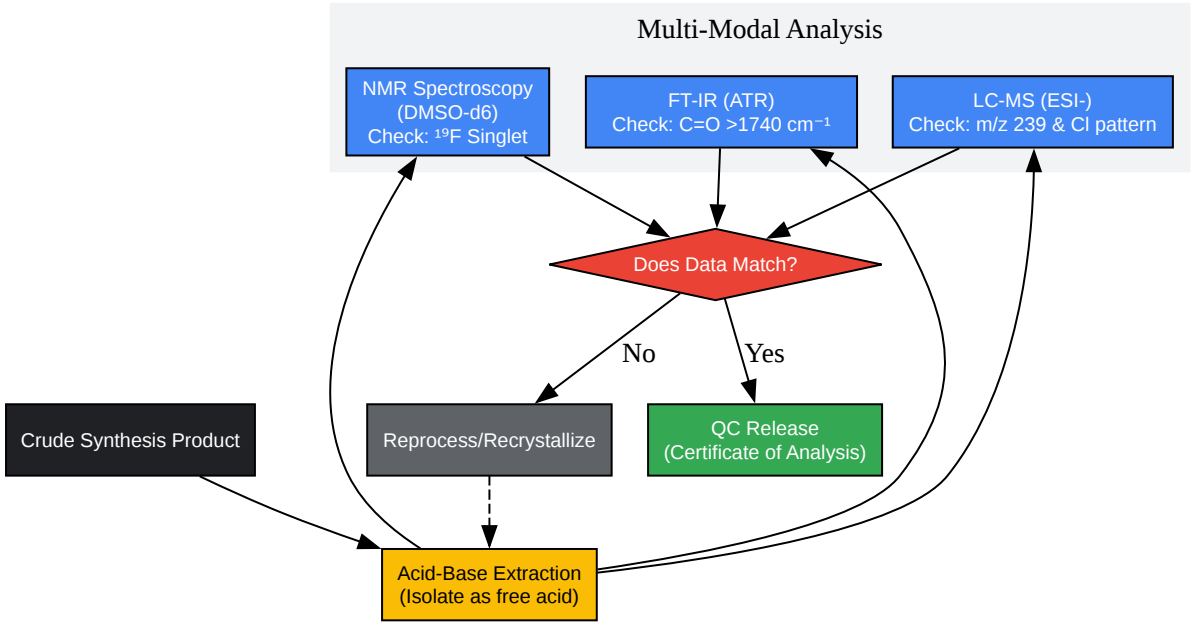

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Figure 2: Integrated Characterization Workflow for Fluorinated Building Blocks.

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